

ticarcillin sodium chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ticarcillin sodium

Cat. No.: B1683155

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An In-depth Technical Guide to the Chemical Properties and Structure of **Ticarcillin Sodium**

Introduction

Ticarcillin sodium is a semisynthetic, broad-spectrum carboxypenicillin antibiotic.[1] It exhibits bactericidal activity against a wide range of Gram-positive and Gram-negative bacteria, including aerobic and anaerobic species.[2][3] Its primary application is in the treatment of moderate to severe infections, particularly those caused by susceptible strains of *Pseudomonas aeruginosa*. [4][5] Ticarcillin is often combined with a β -lactamase inhibitor, such as clavulanic acid, to extend its antibacterial spectrum to include β -lactamase-producing bacteria.[2][6] This document provides a detailed overview of its chemical structure, physicochemical properties, and mechanism of action, intended for researchers and drug development professionals.

Chemical and Physical Properties

Ticarcillin sodium is typically supplied as a white to pale-yellow powder or crystalline solid.[3] [6] It is highly soluble in water.[6]

Table 1: Physicochemical Properties of **Ticarcillin Sodium**

Property	Value	References
Molecular Formula	C ₁₅ H ₁₄ N ₂ Na ₂ O ₆ S ₂	[3][7][8][9]
Molecular Weight	428.39 g/mol	[3][10]
Alternate Molecular Weight	428.4 g/mol ; 430.41 g/mol	[7][8][9][11]
CAS Number	4697-14-7; 29457-07-6	[3][5][8][11]
Appearance	White to light yellow powder or crystals	[3]
Storage Temperature	2-8°C or -20°C	[3][11]
UV/Vis. (λ _{max})	302 nm	[5][11]
Topological Polar Surface Area	183 Å ²	[7][9]
Hydrogen Bond Donor Count	1	[9]
Hydrogen Bond Acceptor Count	8	[9]
Rotatable Bond Count	3	[9]

Table 2: Solubility Data for **Ticarcillin Sodium**

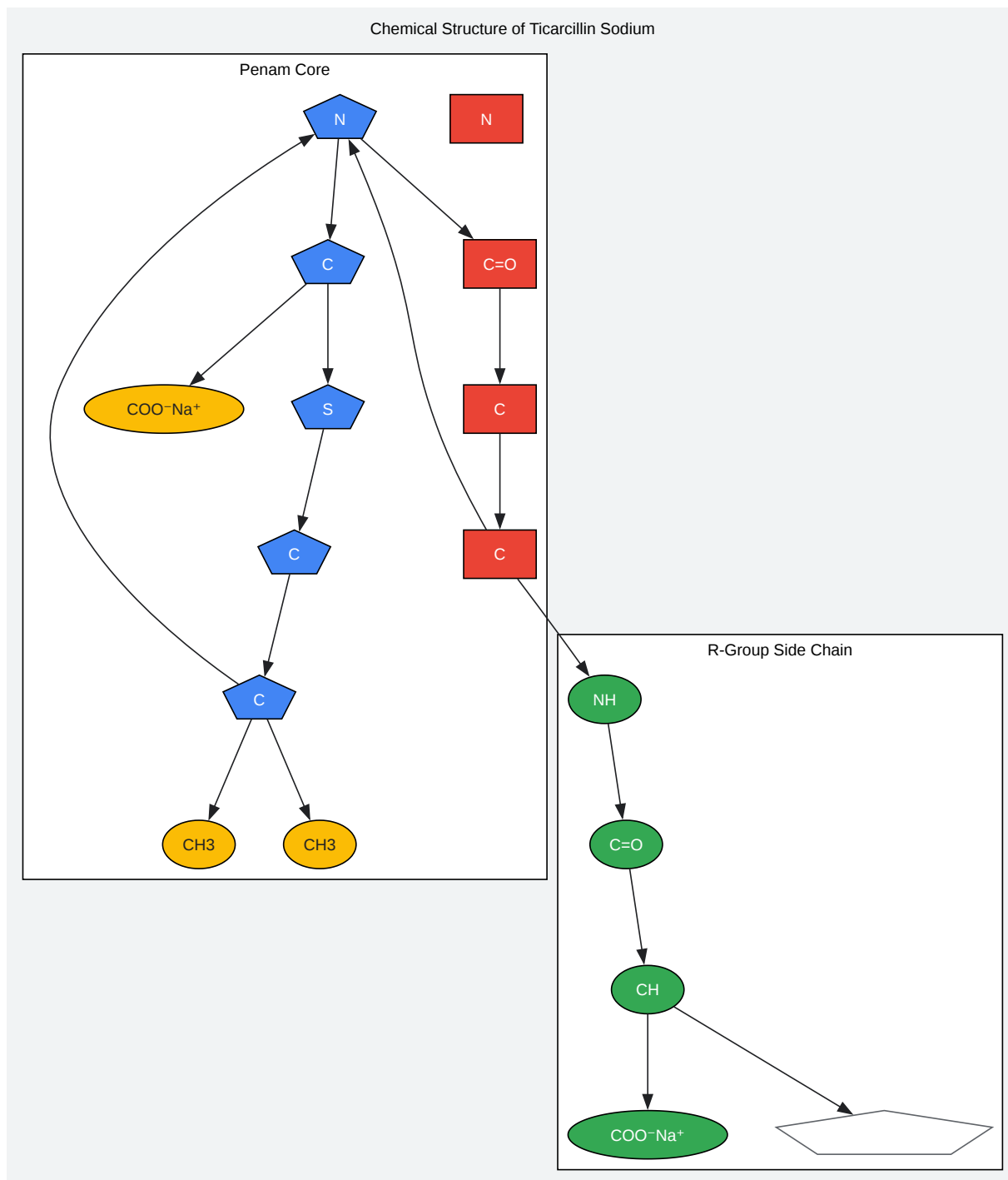
Solvent	Solubility	References
Water	Highly soluble; 86 mg/mL (at 25°C)	[6][8]
PBS (pH 7.2)	~10 mg/mL	[11]
DMSO	16-20 mg/mL; 86 mg/mL (at 25°C)	[8][11]
Dimethylformamide (DMF)	20 mg/mL	[11]
Ethanol	~2 mg/mL (Slightly Soluble / Insoluble)	[8][11]

Note: Discrepancies in reported molecular weight and solubility may be due to variations in experimental conditions or the specific salt form tested.

Chemical Structure and Identification

Ticarcillin's structure features a β -lactam ring fused to a thiazolidine ring, characteristic of the penicillin core. The side chain, attached at the 6-position, is an α -carboxy-3-thienylacetyl group, which is critical for its broad-spectrum activity.[\[12\]](#)

- IUPAC Name: disodium;(2S,5R,6R)-6-[[[(2R)-2-carboxylato-2-thiophen-3-ylacetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylate[\[7\]](#)
- SMILES: CC1(-INVALID-LINK----INVALID-LINK--NC(=O)--INVALID-LINK--C(=O)[O-])C(=O)[O-])C.[Na+].[Na+][\[7\]](#)
- InChI Key: ZBBCUBMBMZNEME-QBGWIPKPSA-L[\[10\]](#)



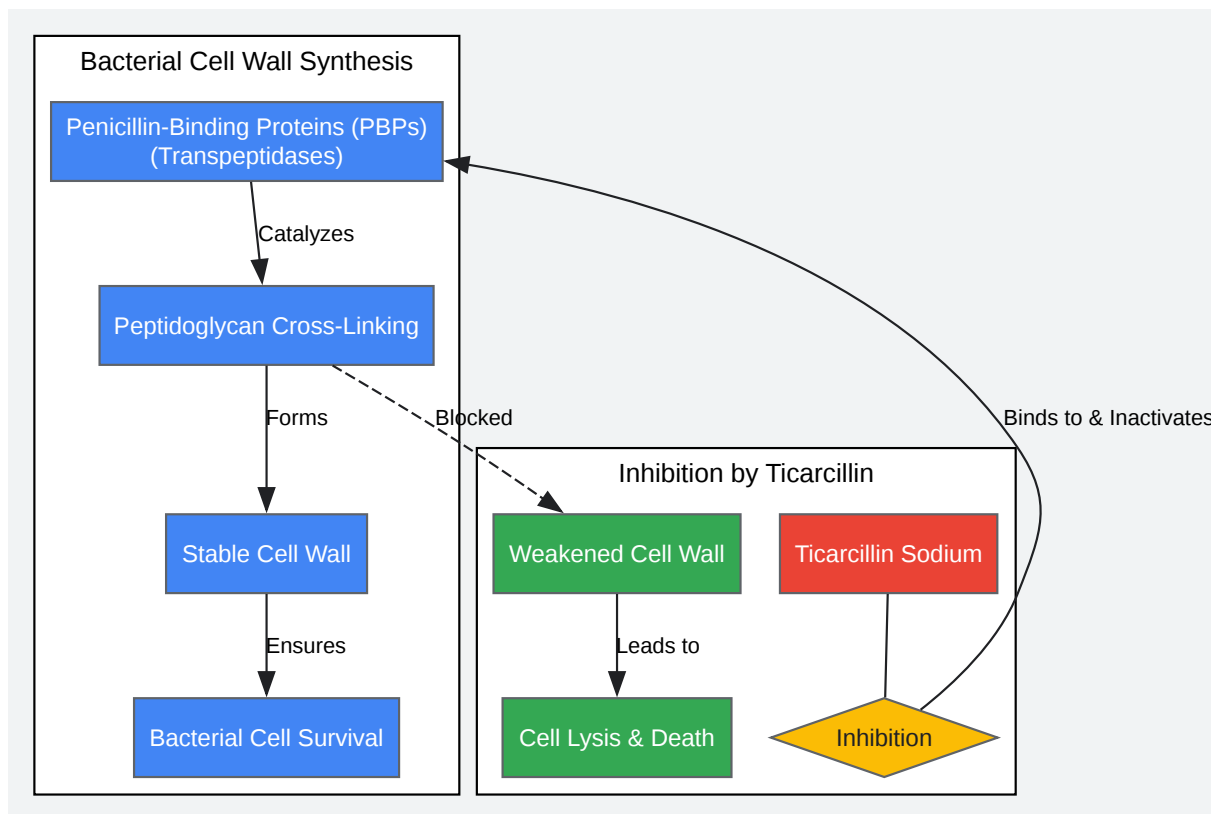
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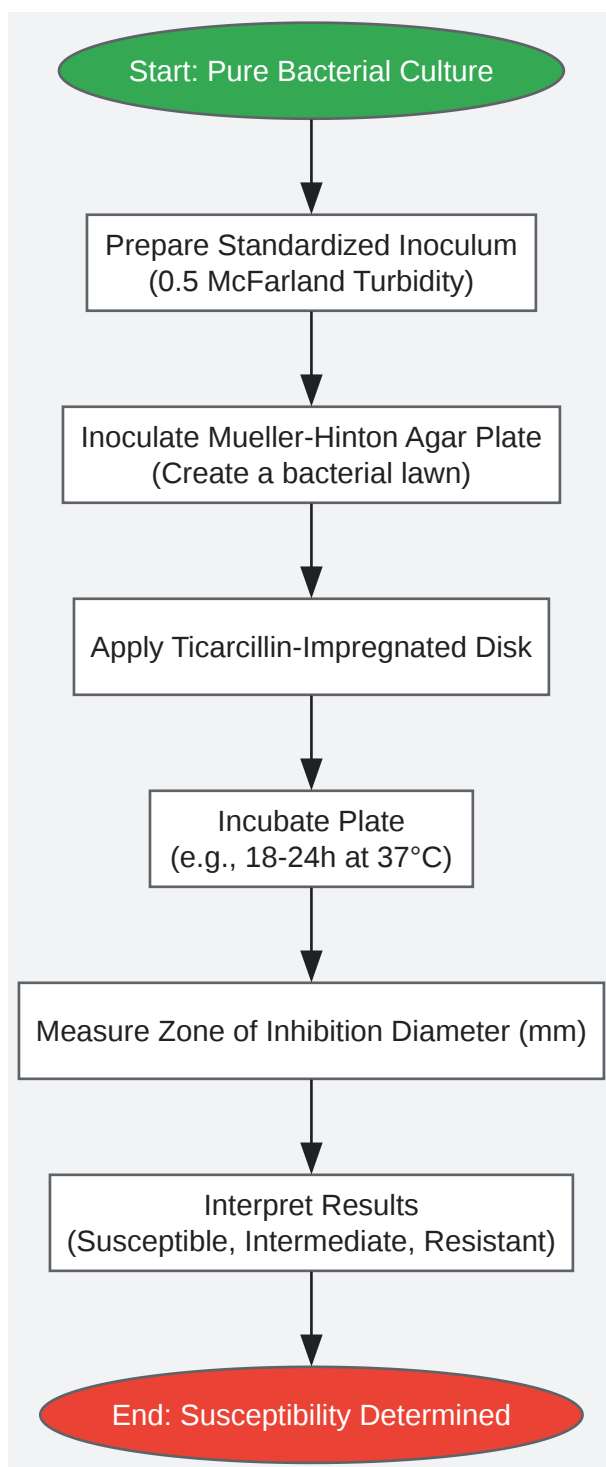
Caption: 2D representation of **Ticarcillin Sodium** structure.

****4. Mechanism of Action**

As a β -lactam antibiotic, ticarcillin's mechanism of action is the inhibition of bacterial cell wall synthesis.^{[4][6][13]} This process is critical for maintaining the structural integrity of the bacterial cell.^[4]

- **Target Binding:** Ticarcillin binds to and acylates the active site of penicillin-binding proteins (PBPs).^{[4][13]}
- **Enzyme Inhibition:** PBPs are essential transpeptidases that catalyze the final step of peptidoglycan synthesis: the cross-linking of peptide chains.^[4] Ticarcillin's inactivation of these enzymes prevents this crucial cross-linking.^{[6][7]}
- **Cell Wall Disruption:** The resulting peptidoglycan is improperly formed and structurally weak.^[4]
- **Cell Lysis:** The compromised cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and bacterial death, which characterizes its bactericidal effect.^{[4][7]}





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- To cite this document: BenchChem. [ticarcillin sodium chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683155#ticarcillin-sodium-chemical-properties-and-structure]

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